

An In-depth Technical Guide to 4-Formylphenyl 4-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Formylphenyl 4-methoxybenzoate

CAS No.: 56800-26-1

Cat. No.: B183993

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: Senior Application Scientist, Gemini Division

Abstract: This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Formylphenyl 4-methoxybenzoate** (CAS No. 56800-26-1). It is intended for an audience of researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science. This document details the compound's structure, physicochemical characteristics, spectroscopic profile, a validated synthesis protocol, and key reactivity and safety considerations.

Introduction and Molecular Overview

4-Formylphenyl 4-methoxybenzoate is a polyfunctional aromatic ester. Its structure incorporates three key functional groups: an aldehyde, an ester, and a methoxy ether. This unique combination makes it a valuable intermediate in organic synthesis, with potential

applications in the development of novel liquid crystals, polymers, and pharmaceutical scaffolds. The presence of the reactive aldehyde group allows for a wide range of subsequent chemical modifications, such as reductive amination, oxidation, and olefination, while the phenyl benzoate core is a common motif in liquid crystal materials[1].

The IUPAC name for this compound is (4-formylphenyl) 4-methoxybenzoate[2]. Its molecular structure is presented below.

Caption: Chemical structure of **4-Formylphenyl 4-methoxybenzoate**.

Physicochemical Properties

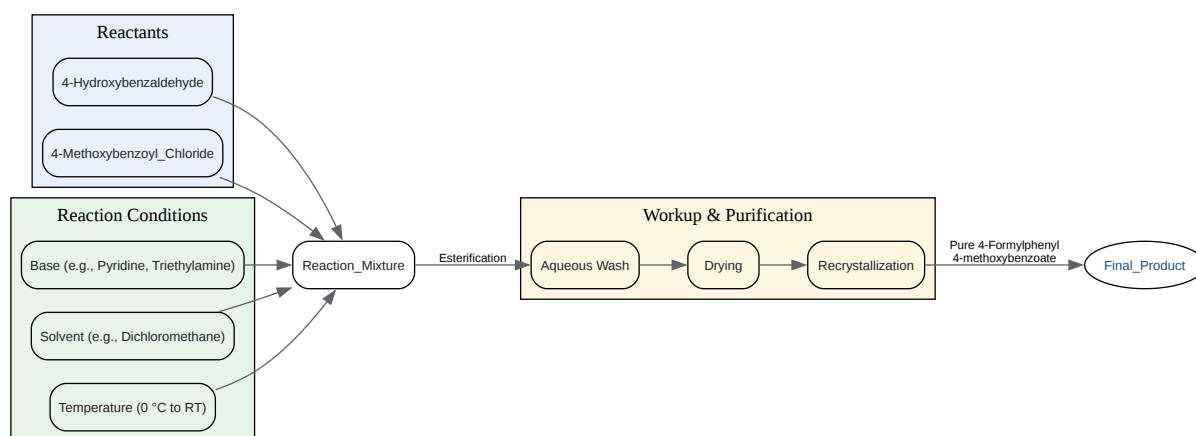
A summary of the key physicochemical properties of **4-Formylphenyl 4-methoxybenzoate** is provided in the table below. These properties are essential for its handling, purification, and use in various applications.

Property	Value	Source
CAS Number	56800-26-1	[2][3][4]
Molecular Formula	C ₁₅ H ₁₂ O ₄	[2][5]
Molecular Weight	256.26 g/mol	[2][3]
Appearance	White powder/crystals	[6]
Melting Point	91-92 °C	[3]
Topological Polar Surface Area	52.6 Å ²	[2]

Synthesis Protocol: Esterification of 4-Hydroxybenzaldehyde

The synthesis of **4-Formylphenyl 4-methoxybenzoate** is most efficiently achieved via the esterification of 4-hydroxybenzaldehyde with 4-methoxybenzoyl chloride. This reaction, a variation of the Schotten-Baumann reaction, proceeds under basic conditions to yield the desired ester. The base serves to deprotonate the phenolic hydroxyl group, forming a more

nucleophilic phenoxide that readily attacks the electrophilic carbonyl carbon of the acid chloride.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-Formylphenyl 4-methoxybenzoate**.

Experimental Protocol:

Materials:

- 4-Hydroxybenzaldehyde
- 4-Methoxybenzoyl chloride
- Anhydrous Pyridine (or Triethylamine)
- Anhydrous Dichloromethane (DCM)

- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethanol (for recrystallization)

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxybenzaldehyde (1.0 eq.) in anhydrous dichloromethane.
- Add anhydrous pyridine (1.2 eq.) to the solution and cool the mixture to 0 °C in an ice bath.
- Dissolve 4-methoxybenzoyl chloride (1.1 eq.) in a minimal amount of anhydrous dichloromethane and add it to the dropping funnel.
- Add the 4-methoxybenzoyl chloride solution dropwise to the stirred reaction mixture over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel and wash sequentially with 1 M HCl, water, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from ethanol to yield **4-Formylphenyl 4-methoxybenzoate** as a white solid.

Spectroscopic Characterization

^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-Formylphenyl 4-methoxybenzoate** provides distinct signals for the aromatic protons, the aldehyde proton, and the methoxy group protons. A representative spectrum is available on SpectraBase[7].

Expected Chemical Shifts (in CDCl_3):

- Aldehyde Proton (1H): A singlet expected around δ 9.9-10.1 ppm.
- Aromatic Protons (8H):
 - The two protons ortho to the formyl group on the phenyl ring are expected to appear as a doublet around δ 7.9-8.0 ppm.
 - The two protons meta to the formyl group on the phenyl ring are expected to appear as a doublet around δ 7.3-7.4 ppm.
 - The two protons ortho to the ester carbonyl group on the methoxybenzoyl ring are expected to appear as a doublet around δ 8.0-8.1 ppm.
 - The two protons meta to the ester carbonyl group on the methoxybenzoyl ring are expected to appear as a doublet around δ 6.9-7.0 ppm.
- Methoxy Protons (3H): A sharp singlet is expected around δ 3.8-3.9 ppm.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will show distinct resonances for the carbonyl carbons, the aromatic carbons, and the methoxy carbon. A representative spectrum is available on PubChem[2].

Expected Chemical Shifts (in CDCl_3):

- Aldehyde Carbonyl: ~191 ppm
- Ester Carbonyl: ~165 ppm

- Aromatic Carbons: 114-164 ppm
- Methoxy Carbon: ~55 ppm

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the aldehyde, ester, and ether functional groups.

Expected Absorption Bands:

- C=O Stretch (Aldehyde): A strong band around 1700-1720 cm^{-1} .
- C=O Stretch (Ester): A strong band around 1720-1740 cm^{-1} .
- C-H Stretch (Aldehyde): Two weak bands around 2720 and 2820 cm^{-1} .
- C-O Stretch (Ester and Ether): Strong bands in the 1000-1300 cm^{-1} region.
- Aromatic C=C Stretch: Medium to weak bands in the 1450-1600 cm^{-1} region.
- Aromatic C-H Bending: Bands in the 690-900 cm^{-1} region, indicative of substitution patterns.

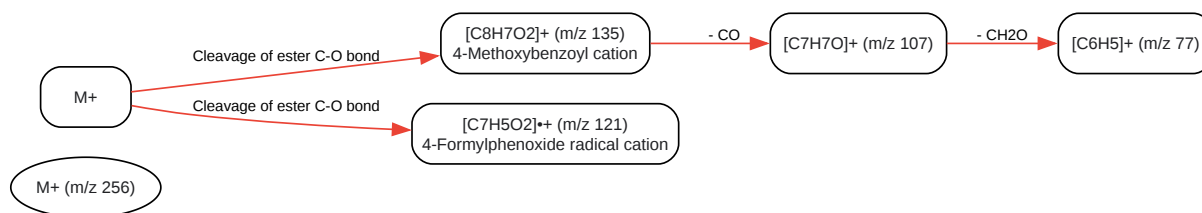
Mass Spectrometry

The electron ionization mass spectrum (EI-MS) is expected to show the molecular ion peak (M^+) and characteristic fragmentation patterns for aromatic esters.

Expected Fragmentation:

- Molecular Ion (M^+): $m/z = 256$
- Loss of $-\text{OCH}_3$: $m/z = 225$
- Formation of the 4-methoxybenzoyl cation: $m/z = 135$ (a common and often abundant fragment for anisoyl derivatives)
- Formation of the 4-formylphenoxide radical cation: $m/z = 121$

- Further fragmentation of the benzoyl cation (loss of CO): $m/z = 107$ and $m/z = 77$



[Click to download full resolution via product page](#)

Caption: Plausible mass fragmentation pathway for **4-Formylphenyl 4-methoxybenzoate**.

Chemical Reactivity

The reactivity of **4-Formylphenyl 4-methoxybenzoate** is dominated by its aldehyde and ester functional groups.

- Aldehyde Group:** The aldehyde is susceptible to nucleophilic addition reactions. It can be readily oxidized to a carboxylic acid, reduced to a primary alcohol, or undergo reactions such as Wittig olefination and reductive amination to introduce further complexity. Aromatic aldehydes are generally less reactive than their aliphatic counterparts due to the electron-donating resonance effect of the benzene ring, which slightly reduces the electrophilicity of the carbonyl carbon[8][9][10][11].
- Ester Group:** The ester is susceptible to nucleophilic acyl substitution, most notably hydrolysis under acidic or basic conditions to yield 4-hydroxybenzaldehyde and 4-methoxybenzoic acid. The reactivity of the ester can be influenced by substituents on the aromatic rings[12].

Safety and Handling

As a fine chemical, **4-Formylphenyl 4-methoxybenzoate** should be handled with appropriate care in a laboratory setting. While a specific safety data sheet (SDS) for this compound is not readily available, the safety precautions can be inferred from the known hazards of aromatic aldehydes and esters.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat[13][14][15][16][17].
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors[13][17]. Avoid contact with skin and eyes[13].
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[14].

Potential Applications

While specific applications for **4-Formylphenyl 4-methoxybenzoate** are not extensively documented in the literature, its structure suggests potential utility in several areas:

- Liquid Crystals: The phenyl benzoate core is a common mesogenic unit in liquid crystal design. The terminal formyl and methoxy groups could be further modified to tune the liquid crystalline properties[1].
- Polymer Chemistry: The aldehyde functionality can be used for cross-linking polymers or as a reactive site for post-polymerization modification.
- Medicinal Chemistry: As a building block, it can be used in the synthesis of more complex molecules with potential biological activity. The ester linkage could be designed for hydrolytic cleavage in a prodrug strategy. Phenyl benzoate derivatives have been investigated for a range of pharmaceutical applications[18].

References

- SpectraBase. (n.d.). **4-Formylphenyl 4-methoxybenzoate**. Retrieved from [Link][7]
- PubChem. (n.d.). **4-Formylphenyl 4-methoxybenzoate**. National Center for Biotechnology Information. Retrieved from [Link][2]
- Quora. (2015). Why are aromatic aldehydes and ketones less reactive than aliphatic aldehydes and ketones? Retrieved from [Link][8]
- Homework.Study.com. (n.d.). Explain why aromatic aldehydes are less reactive than aliphatic aldehydes. Retrieved from [Link][9]

- Homework.Study.com. (n.d.). What special precautions should be followed to ensure the safe use of aldehydes by healthcare professionals? Retrieved from [[Link](#)][13]
- Zhao, B., Shang, R., Cheng, W.-M., & Fu, Y. (2018). Supporting Information: Decarboxylative Formylation of Aryl Halides with Glyoxylic Acid by Merging Organophotoredox with Palladium Catalysis. The Royal Society of Chemistry.[19]
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 15.09 MHz, CDCl₃, experimental) (HMDB0029686). Retrieved from [[Link](#)]
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 400 MHz, CDCl₃, experimental) (HMDB0029686). Retrieved from [[Link](#)]
- Reddit. (2024). Why are aldehydes more reactive than carboxylic acids? Retrieved from [[Link](#)][10]
- Solubility of Things. (n.d.). Safety and Handling of Organic Compounds in the Lab. Retrieved from [[Link](#)][14]
- Quora. (2021). Why are aldehydes very reactive than ketones, esters, amides, carboxylic acids, and other carbonyl derivatives? Retrieved from [[Link](#)][11]
- Google Patents. (n.d.). US3078299A - Preparation of phenyl benzoate and conversion thereof to phenol. Retrieved from [20]
- PubChem. (n.d.). 4-Formylphenyl benzoate. National Center for Biotechnology Information. Retrieved from [[Link](#)][21]
- The Royal Society of Chemistry. (2012). Electronic Supplementary Material (ESI) for RSC Advances.[22]
- California State University, Bakersfield. (n.d.). Topic 1: Safety in the Organic Chemistry Laboratory. Retrieved from [[Link](#)][15]
- HSC Chemistry. (2025). Safe Laboratory Practices: Handling and Disposing of Organic Substances. Retrieved from [[Link](#)][16]

- NP-MRD. (n.d.). ¹H NMR Spectrum (1D, 600 MHz, D₂O, predicted) (NP0059896). Retrieved from [\[Link\]](#)^[23]
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 500 MHz, D₂O, predicted) (HMDB0029686). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP0808825A1 - Phenyl benzoate derivatives and liquid crystal compositions. Retrieved from [\[1\]](#)
- University of California, Santa Barbara. (n.d.). RULES FOR THE SAFE HANDLING OF CHEMICALS IN THE LABORATORY. Retrieved from [\[Link\]](#)^[17]
- ACS Publications. (2024). Divergent Transformations of Aromatic Esters: Decarbonylative Coupling, Ester Dance, Aryl Exchange, and Deoxygenative Coupling. Retrieved from [\[Link\]](#)^[24]
- The Royal Society of Chemistry. (2025). Biocatalytic synthesis of phenyl benzoate esters using the amide ligase ClxA. Retrieved from [\[Link\]](#)^[18]
- SpectraBase. (n.d.). 2-Formyl-4-methoxyphenyl 4-methoxybenzoate. Retrieved from [\[Link\]](#)^[25]
- PubChem. (n.d.). 4-Methoxyphenyl benzoate. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)^[26]
- Human Metabolome Database. (n.d.). Showing metabocard for Methyl 4-methoxybenzoate (HMDB0032639). Retrieved from [\[Link\]](#)
- NIST. (n.d.). Benzoic acid, 4-methoxy-, phenyl ester. National Institute of Standards and Technology. Retrieved from [\[Link\]](#)^[27]
- ChemAdvisors. (n.d.). The Synthesis of Methyl 4-Methoxybenzoate: A Look at Production Methods. Retrieved from [\[Link\]](#)^[28]
- PubChem. (n.d.). Phenyl 4-methoxybenzoate. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)^[29]

- MDPI. (2023). Synthesis of a Series of Methyl Benzoates through Esterification with a Zr/Ti Solid Acid Catalyst. Retrieved from [[Link](#)][30]
- ChemSynthesis. (2025). 4-methoxyphenyl phenyl anhydride. Retrieved from [[Link](#)][31]
- NIST. (n.d.). Benzoic acid, 4-methylphenyl ester. National Institute of Standards and Technology. Retrieved from [[Link](#)][32]
- ResearchGate. (n.d.). Synthesis of Benzocaine via Fischer Esterification of para-Aminobenzoic Acid. Retrieved from [[Link](#)][33]
- Google Patents. (n.d.). Process for the preparation of 4-hydroxyphenyl benzoate derivatives. Retrieved from [[34](#)]
- NIST. (n.d.). Methanone, (4-methoxyphenyl)phenyl-. National Institute of Standards and Technology. Retrieved from [[Link](#)][35]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EP0808825A1 - Phenyl benzoate derivatives and liquid crystal compositions - Google Patents [patents.google.com]
- 2. 4-Formylphenyl 4-methoxybenzoate | C15H12O4 | CID 798155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. matrixscientific.com [matrixscientific.com]
- 4. 4-Formylphenyl 4-methoxybenzoate | 56800-26-1 [sigmaaldrich.com]
- 5. 56800-26-1|4-Formylphenyl 4-methoxybenzoate|BLD Pharm [bldpharm.com]
- 6. ossila.com [ossila.com]
- 7. spectrabase.com [spectrabase.com]
- 8. quora.com [quora.com]

- [9. homework.study.com](https://homework.study.com) [homework.study.com]
- [10. reddit.com](https://reddit.com) [reddit.com]
- [11. quora.com](https://quora.com) [quora.com]
- [12. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [13. homework.study.com](https://homework.study.com) [homework.study.com]
- [14. solubilityofthings.com](https://solubilityofthings.com) [solubilityofthings.com]
- [15. csub.edu](https://csub.edu) [csub.edu]
- [16. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry](https://hscprep.com.au) [hscprep.com.au]
- [17. artsci.usu.edu](https://artsci.usu.edu) [artsci.usu.edu]
- [18. Biocatalytic synthesis of phenyl benzoate esters using the amide ligase ClxA - RSC Chemical Biology \(RSC Publishing\) DOI:10.1039/D5CB00205B](https://pubs.rsc.org) [pubs.rsc.org]
- [19. rsc.org](https://rsc.org) [rsc.org]
- [20. US3078299A - Preparation of phenyl benzoate and conversion thereof to phenol - Google Patents](https://patents.google.com) [patents.google.com]
- [21. 4-Formylphenyl benzoate | C₁₄H₁₀O₃ | CID 220559 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [22. rsc.org](https://rsc.org) [rsc.org]
- [23. np-mrd.org](https://np-mrd.org) [np-mrd.org]
- [24. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [25. spectrabase.com](https://spectrabase.com) [spectrabase.com]
- [26. 4-Methoxyphenyl benzoate | C₁₄H₁₂O₃ | CID 137059 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [27. Benzoic acid, 4-methoxy-, phenyl ester](https://webbook.nist.gov) [webbook.nist.gov]
- [28. nbinno.com](https://nbinno.com) [nbinno.com]
- [29. Phenyl 4-methoxybenzoate | C₁₄H₁₂O₃ | CID 346052 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [30. mdpi.com](https://mdpi.com) [mdpi.com]
- [31. chemsynthesis.com](https://chemsynthesis.com) [chemsynthesis.com]
- [32. Benzoic acid, 4-methylphenyl ester](https://webbook.nist.gov) [webbook.nist.gov]

- [33. researchgate.net \[researchgate.net\]](#)
- [34. US5654471A - Process for the preparation of 4-hydroxyphenyl benzoate derivatives - Google Patents \[patents.google.com\]](#)
- [35. Methanone, \(4-methoxyphenyl\)phenyl- \[webbook.nist.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Formylphenyl 4-methoxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b183993/docs#an-in-depth-technical-guide-to-4-formylphenyl-4-methoxybenzoate\]](https://www.benchchem.com/product/b183993/docs#an-in-depth-technical-guide-to-4-formylphenyl-4-methoxybenzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

